Enpp-1-IN-4: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Enpp-1-IN-4*
Cat. No.:	*B12417219*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enpp-1-IN-4 is a potent and specific inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1).[1] ENPP1 is a type II transmembrane glycoprotein that plays a crucial role in regulating extracellular pyrophosphate levels and modulating the immune system through the cGAS-STING pathway. By hydrolyzing the signaling molecule cyclic GMP-AMP (cGAMP), ENPP1 acts as a negative regulator of the STING pathway, which is critical for innate immunity against viral and cancerous threats. Inhibition of ENPP1 by molecules such as **Enpp-1-IN-4** presents a promising therapeutic strategy for enhancing anti-tumor immunity. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **Enpp-1-IN-4**, along with detailed experimental protocols.

Chemical Structure and Physicochemical Properties

Enpp-1-IN-4, also identified as Compound 1 in patent WO2019177971A1, possesses the following physicochemical properties:

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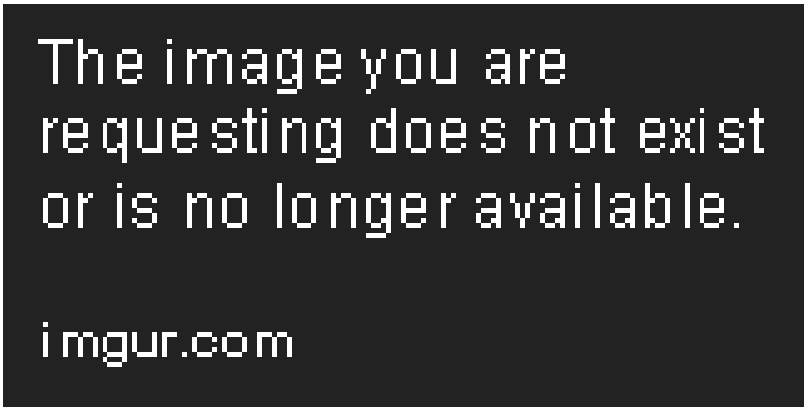
Property	Value
Molecular Formula	$C_{19}H_{19}N_5O_5S$
Molecular Weight	429.45 g/mol
CAS Number	2376600-89-2
IUPAC Name	4-((6-amino-5-(2,2-difluoro-2-(4-fluorophenyl)ethyl)pyrimidin-4-yl)amino)benzenesulfonamide
SMILES	FC1=CC=C(C(F)(F)CC2=C(N)N=C(NC3=CC=C(S(N)(=O)=O)C=C3)N=C2)C=C1
Appearance	Solid
Solubility	Information not publicly available. General guidance for similar compounds suggests solubility in organic solvents like DMSO.

A visual representation of the chemical structure is provided below.



Caption: Chemical structure of **Enpp-1-IN-4**.

Biological Activity and Mechanism of Action

Enpp-1-IN-4 is a potent inhibitor of the ectoenzyme ENPP1. The primary mechanism of action involves the blockade of ENPP1's phosphodiesterase activity, which is responsible for the

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hydrolysis of extracellular ATP and, significantly, the innate immune signaling molecule 2'3'-cyclic GMP-AMP (cGAMP).

The ENPP1-cGAS-STING Signaling Pathway

The cGAS-STING pathway is a critical component of the innate immune system responsible for detecting cytosolic DNA, a hallmark of viral infection and cellular damage.

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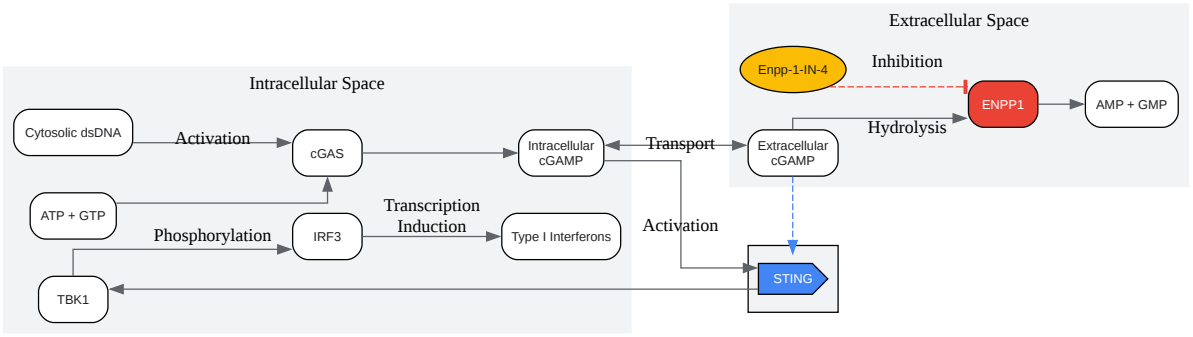

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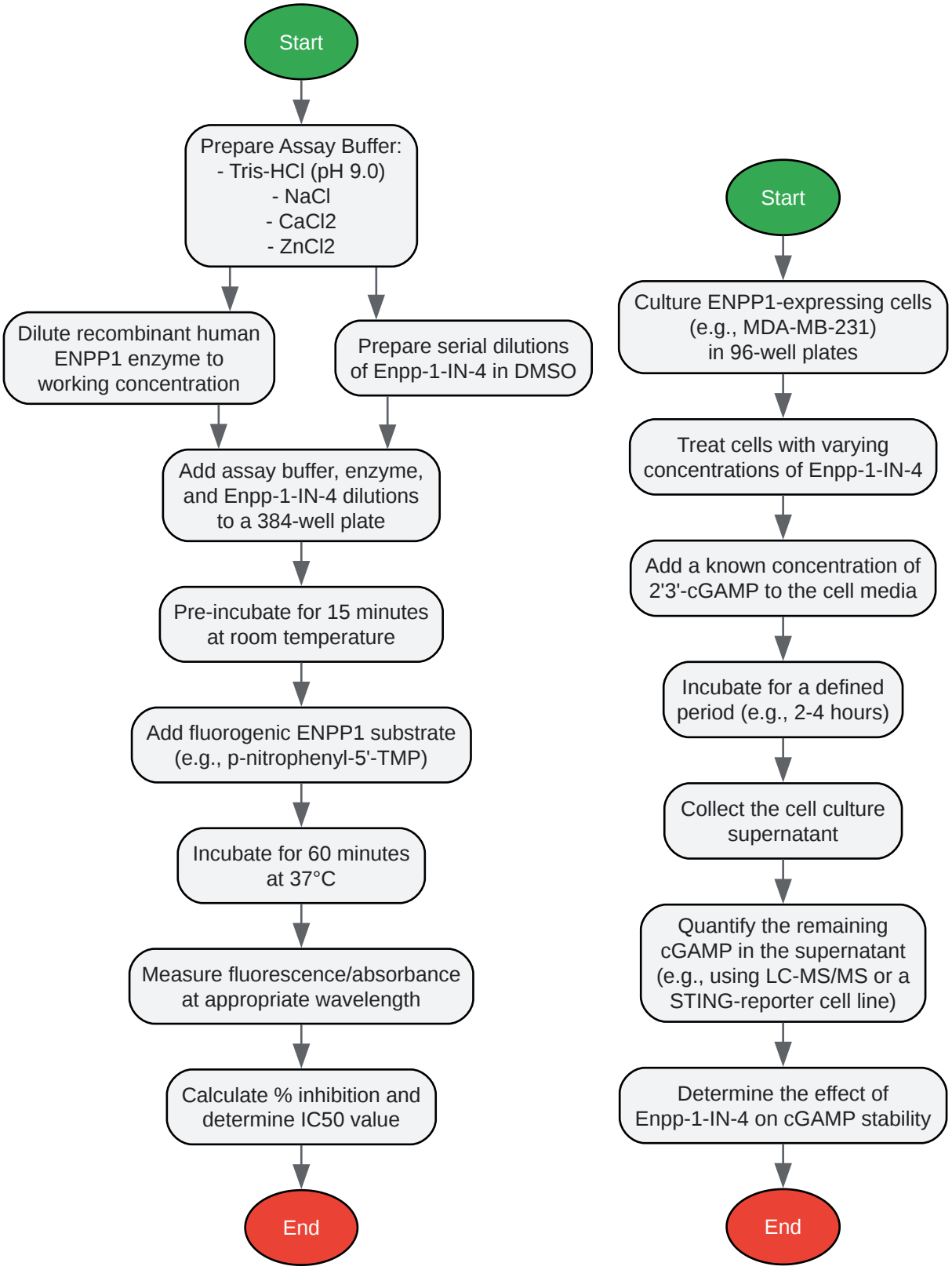

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References

- 1. medchemexpress.com [medchemexpress.com]
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